

Molecular structure and formula of "1-(3,4-Dichlorophenyl)urea"

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-(3,4-Dichlorophenyl)urea

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An In-Depth Technical Guide to 1-(3,4-Dichlorophenyl)urea

This guide provides a comprehensive overview of the molecular structure, chemical properties, and biological significance of **1-(3,4-Dichlorophenyl)urea**, a key metabolite of the herbicide Diuron.

Molecular Structure and Chemical Formula

1-(3,4-Dichlorophenyl)urea, also known as (3,4-Dichlorophenyl)urea or DCPU, is a chemical compound belonging to the phenylurea class.^{[1][2]} It is recognized as a metabolite of the widely used herbicide Diuron.^{[1][2]}

The molecular formula for **1-(3,4-Dichlorophenyl)urea** is $C_7H_6Cl_2N_2O$.^{[1][2]} Its structure consists of a urea group substituted with a 3,4-dichlorophenyl group.

Chemical Identifiers:

- IUPAC Name: (3,4-dichlorophenyl)urea^[2]
- CAS Number: 2327-02-8^[2]
- InChI Key: CYESCLHCWJKRKM-UHFFFAOYSA-N

Physicochemical Properties

The following table summarizes the key physicochemical properties of **1-(3,4-Dichlorophenyl)urea**.

Property	Value	Source
Molecular Weight	205.04 g/mol	[1][2]
Melting Point	155.6-156.3 °C	[3]
Boiling Point (Predicted)	302.2 ± 32.0 °C	[3]
Density (Predicted)	1.534 g/cm ³	[3]
Physical Form	Solid	[3]
Solubility	Slightly soluble in DMSO and Methanol	[3]
Storage Temperature	2-8°C, sealed in a dry environment	[3]

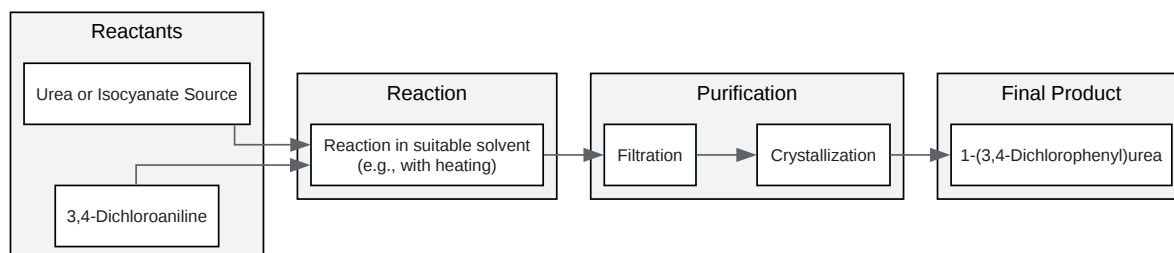
Synthesis and Experimental Protocols

While specific, detailed experimental protocols for the synthesis of **1-(3,4-Dichlorophenyl)urea** are not readily available in the provided search results, a general synthetic route can be inferred from standard organic chemistry principles and synthesis of similar urea compounds. A plausible method involves the reaction of 3,4-dichloroaniline with a source of the urea carbonyl group.

A common method for preparing phenylureas is by reacting the corresponding aniline with an isocyanate or by heating an aniline salt with urea.[4] For instance, the synthesis of N-methyl-N-chloromethylsulfonyl-N'-(3,4-dichlorophenyl)-urea involves reacting 3,4-dichlorophenyl isocyanate with N-methyl-N-chloromethylsulfonyl-amine.[5]

Proposed Synthetic Workflow:

The following diagram illustrates a logical workflow for the synthesis of **1-(3,4-Dichlorophenyl)urea**.



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A proposed workflow for the synthesis of 1-(3,4-Dichlorophenyl)urea.

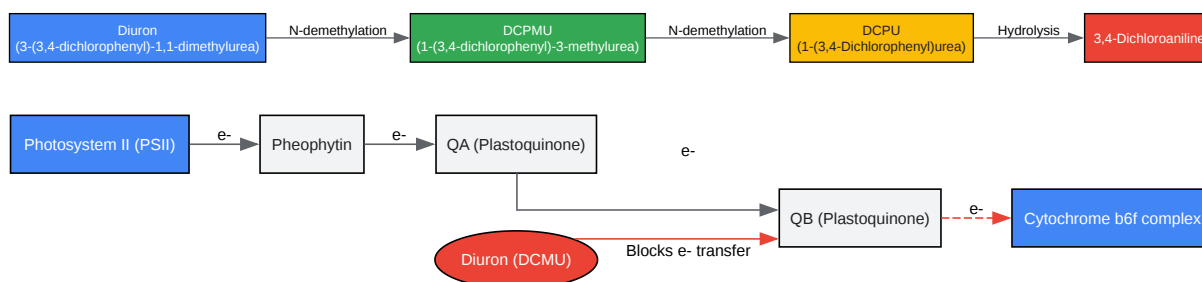
Biological Significance and Mechanism of Action

1-(3,4-Dichlorophenyl)urea is a primary metabolite of the herbicide Diuron (3-(3,4-dichlorophenyl)-1,1-dimethylurea).^[2] The formation of **1-(3,4-Dichlorophenyl)urea** occurs through the N-demethylation of Diuron and its intermediate metabolite, 1-(3,4-dichlorophenyl)-3-methylurea (DCPMU).^[6]

The herbicidal activity of Diuron and its phenylurea analogs stems from their ability to inhibit photosynthesis.^[7] Specifically, Diuron blocks the electron flow in Photosystem II (PSII) by competing for the binding site of plastoquinone (QB).^{[7][8]} This disruption of the photosynthetic electron transport chain prevents the conversion of light energy into chemical energy in the form of ATP and NADPH.^[7]

Degradation Pathway of Diuron:

The following diagram illustrates the degradation of Diuron to **1-(3,4-Dichlorophenyl)urea**.



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- To cite this document: BenchChem. [Molecular structure and formula of "1-(3,4-Dichlorophenyl)urea"]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b109879#molecular-structure-and-formula-of-1-3-4-dichlorophenyl-urea]

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